

An In-depth Technical Guide to Barium Acetate: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: *Barium acetate*

Cat. No.: *B147892*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **barium acetate**, a versatile chemical compound with significant applications in research and development. This document details its fundamental chemical and physical properties, explores its use as a precursor in the synthesis of advanced nanomaterials for potential drug delivery applications, and outlines its role as a catalyst in organic synthesis. Detailed experimental protocols and quality control parameters are also provided to support its practical application in a laboratory setting.

Core Properties of Barium Acetate

Barium acetate is the salt of barium(II) and acetic acid.^[1] It is a white, crystalline powder that is readily soluble in water.^[2]

Property	Value	Reference
Molecular Formula	C ₄ H ₆ BaO ₄	[3]
Molar Mass	255.42 g/mol	
Appearance	White crystalline powder	[4]
Density	2.47 g/cm ³	[4]
Melting Point	450 °C (decomposes)	
Solubility in Water	59 g/100 mL at 20°C	[5]
pH	~7	[4]

Applications in Research and Development

Barium acetate serves as a crucial precursor in the synthesis of various functional materials and acts as a catalyst in important organic reactions.

Precursor in Nanoparticle Synthesis for Drug Delivery

Barium acetate is a key starting material in the synthesis of barium-based nanoparticles, such as barium titanate (BaTiO₃), which are being explored for biomedical applications, including drug delivery and bioimaging.[6][7] The unique piezoelectric and ferroelectric properties of barium titanate nanoparticles make them suitable for stimuli-responsive drug release systems. [7]

This protocol outlines a general procedure for the synthesis of barium titanate nanoparticles using **barium acetate** as the barium source.[8]

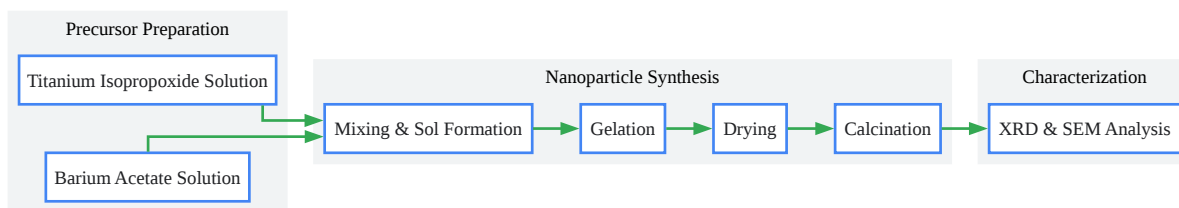
Materials:

- **Barium acetate** (Ba(CH₃COO)₂)
- Titanium(IV) isopropoxide (TIP)
- Ethanol

- Acetic acid
- Distilled water

Procedure:

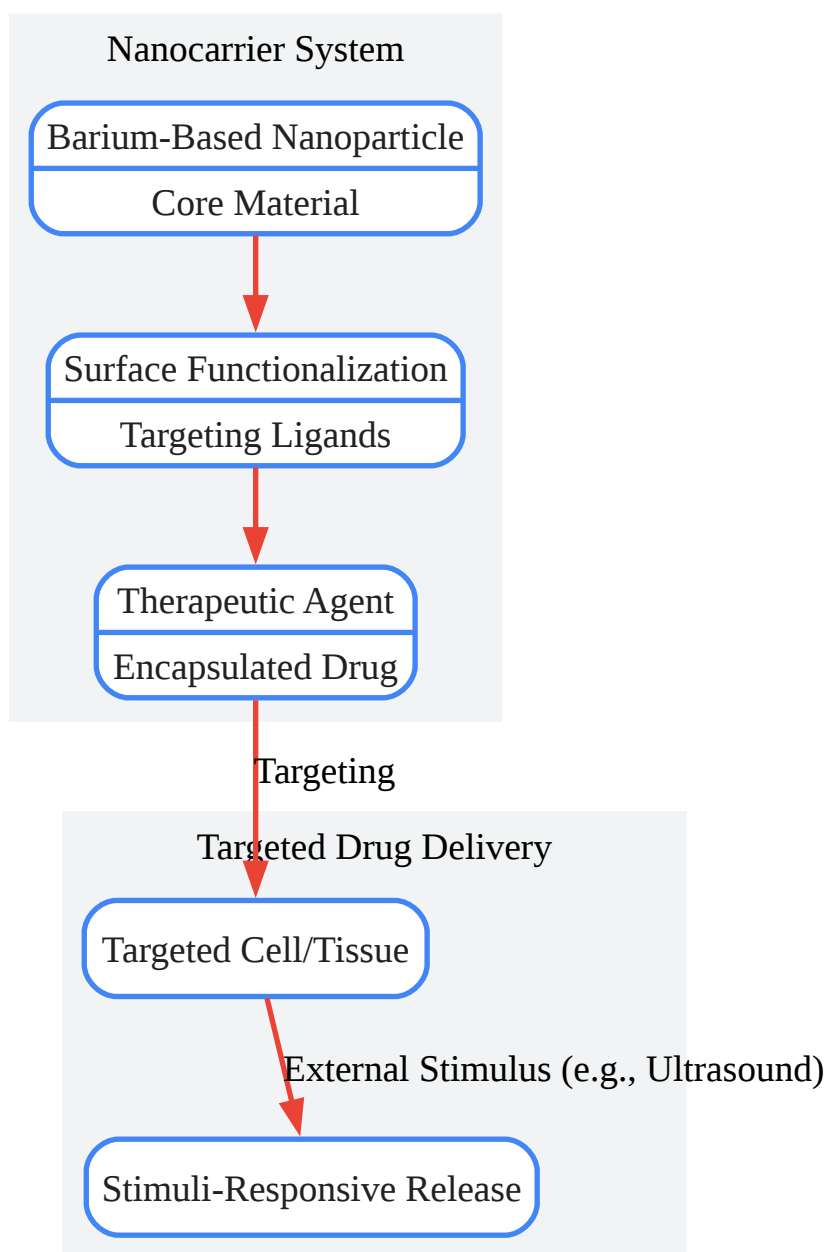
- Preparation of Barium Precursor Solution: Dissolve a stoichiometric amount of **barium acetate** in a mixture of ethanol and acetic acid with continuous stirring.
- Preparation of Titanium Precursor Solution: In a separate vessel, dissolve a stoichiometric amount of titanium(IV) isopropoxide in ethanol.
- Sol Formation: Slowly add the titanium precursor solution to the barium precursor solution under vigorous stirring to form a homogenous sol.
- Gelation: Continue stirring the sol until a transparent gel is formed. This process can be accelerated by gentle heating.
- Drying: Dry the gel in an oven at a controlled temperature (e.g., 120°C) for several hours to remove the solvent.
- Calcination: Calcine the dried gel in a muffle furnace at a high temperature (e.g., 800-1000°C) for a specified duration to induce the formation of the crystalline barium titanate phase.[\[8\]](#)
- Characterization: The resulting barium titanate nanoparticles can be characterized using techniques such as X-ray diffraction (XRD) to confirm the crystal structure and scanning electron microscopy (SEM) to analyze the morphology and particle size.[\[1\]](#)



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Caption: Workflow for the synthesis of barium titanate nanoparticles.

The synthesized nanoparticles can be further functionalized for targeted drug delivery applications.^[7]



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